

An In-depth Technical Guide to 4-Bromo-7-nitroisoindolin-1-one

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Compound of Interest

Compound Name: 4-Bromo-7-nitroisoindolin-1-one

Cat. No.: B1288942

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **4-Bromo-7-nitroisoindolin-1-one**, a compound of interest in contemporary chemical research and pharmaceutical development.

Core Molecular Data

The fundamental molecular attributes of **4-Bromo-7-nitroisoindolin-1-one** are summarized below. These data points are critical for a range of applications, from reaction stoichiometry to analytical characterization.

Parameter	Value
Molecular Formula	C ₈ H ₅ BrN ₂ O ₃
Molecular Weight	257.04 g/mol [1]

The isoindolin-1-one scaffold is a significant structural motif present in numerous natural products and synthetic molecules that exhibit a wide array of biological activities.[\[1\]](#) As a functionalized derivative, **4-Bromo-7-nitroisoindolin-1-one**'s chemical nature is influenced by the electron-withdrawing effects of the 7-nitro group and the lactam's carbonyl function.[\[1\]](#) This electronic characteristic governs its reactivity in various aromatic substitution reactions.[\[1\]](#)

The carbon-bromine bond at the C-4 position is a primary site for nucleophilic aromatic substitution, often facilitated by transition-metal catalysis.[1] The bromine atom serves as an effective leaving group, particularly in palladium-catalyzed cross-coupling reactions, making it a versatile building block in organic synthesis.[1]

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References

- 1. 4-Bromo-7-nitroisindolin-1-one | 765948-99-0 | Benchchem [benchchem.com]
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